

# Application Notes and Protocols: 2-Methylthio-ATP Tetrasodium Salt

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## Compound of Interest

Compound Name: 2-Methylthio-ATP tetrasodium

Cat. No.: B11930634

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## Introduction

2-Methylthioadenosine-5'-triphosphate (2-MeS-ATP) tetrasodium salt is a potent and relatively stable analog of adenosine triphosphate (ATP). It functions as a non-selective agonist for P2 purinoceptors, with notable activity at P2Y and P2X receptor subtypes.[1] Its enhanced stability compared to ATP makes it a valuable tool in studying purinergic signaling pathways involved in numerous physiological processes, including neurotransmission, inflammation, and platelet aggregation.[2] These notes provide detailed protocols for the preparation of 2-MeS-ATP stock solutions for in vitro and in vivo research applications.

## Quantitative Data Summary

For ease of use in experimental design, the key quantitative data for **2-Methylthio-ATP tetrasodium** salt are summarized in the table below.

Property	Value	Source
Molecular Weight	641.2 g/mol	[1]
Formula	C <sub>11</sub> H <sub>14</sub> N <sub>5</sub> Na <sub>4</sub> O <sub>13</sub> P <sub>3</sub> S	[3]
Purity	≥95% - ≥98% (HPLC)	[3]
Solubility in Water	40 mg/mL (62.38 mM)	[1]
Solubility in PBS (pH 7.2)	10 mg/mL	[3]
Appearance	White solid	[4]
Storage of Solid	-20°C for up to 3 years	[1]
Storage of Stock Solution	-80°C for up to 1 year; -20°C for up to 1 month	[1][5]

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution in Water

This protocol describes the preparation of a 10 mM stock solution of **2-Methylthio-ATP tetrasodium** salt in water.

Materials:

- **2-Methylthio-ATP tetrasodium** salt (solid powder)
- Nuclease-free water
- Microcentrifuge tubes
- Vortex mixer
- Pipettes and sterile filter tips
- 0.22 µm sterile syringe filter (optional, for cell culture applications)

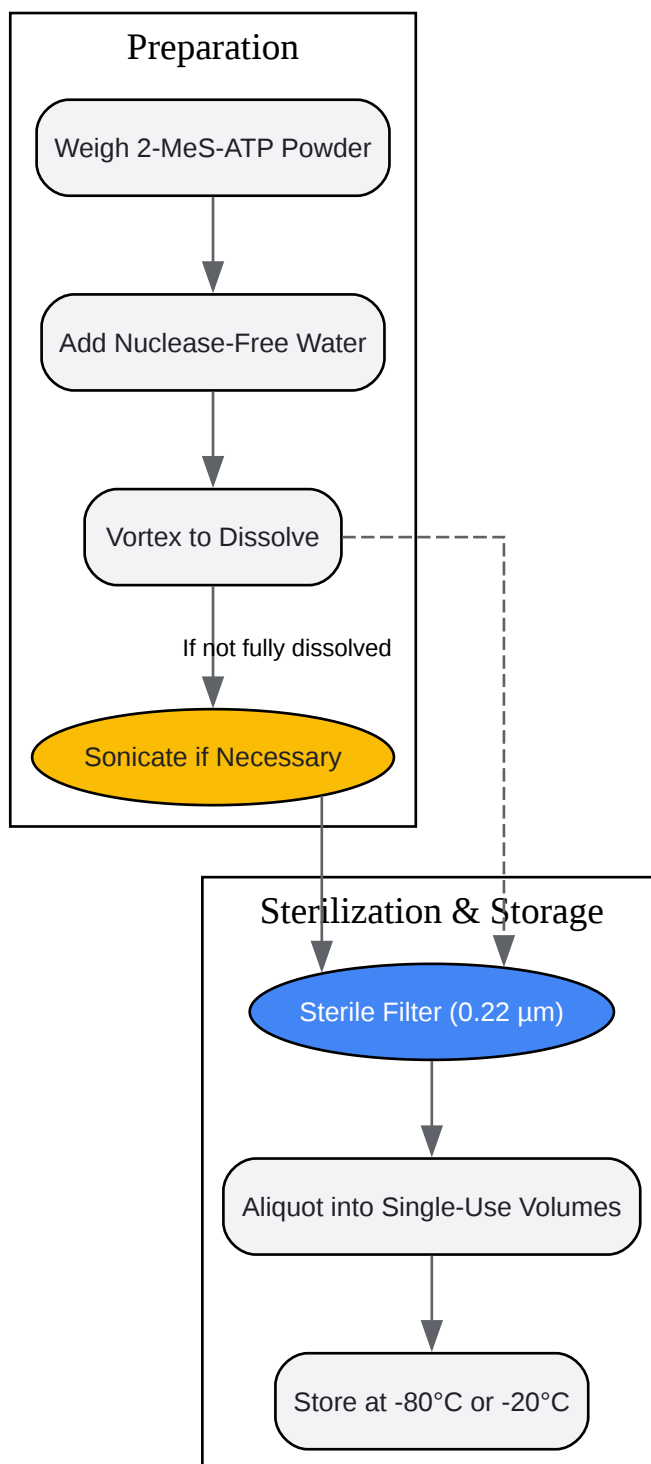
- Ultrasonic water bath (recommended for enhancing solubility)[1]

#### Procedure:

- Aseptic Technique: Perform all steps under a laminar flow hood to maintain sterility, especially if the solution will be used for cell culture.
- Weighing the Compound: Carefully weigh the desired amount of **2-Methylthio-ATP tetrasodium** salt. To prepare 1 mL of a 10 mM stock solution, you will need 6.412 mg of the compound (based on a molecular weight of 641.2 g/mol ).
- Dissolution:
  - Add the weighed powder to a sterile microcentrifuge tube.
  - Add the appropriate volume of nuclease-free water. For a 10 mM solution, if you weighed 6.412 mg, add 1 mL of water.
  - Vortex the tube thoroughly for 1-2 minutes to dissolve the powder.
- Enhancing Solubility (if necessary): If the compound does not fully dissolve, sonication in an ultrasonic water bath for a few minutes is recommended to aid dissolution.[1]
- Sterile Filtration (Optional): For applications requiring sterile conditions, such as cell-based assays, it is recommended to filter the stock solution through a 0.22 µm sterile syringe filter into a new sterile tube.[5]
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 20 µL or 50 µL) in sterile microcentrifuge tubes.[1][5]
  - Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[1][5]

## Visualizations

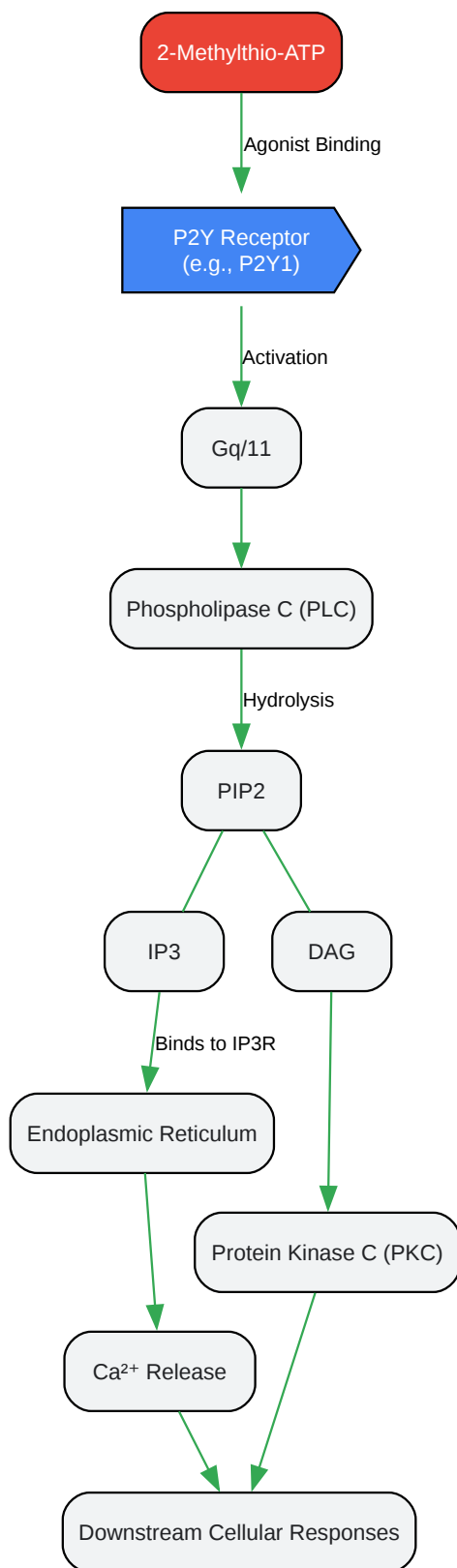
## Experimental Workflow: Stock Solution Preparation



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Caption: Workflow for preparing a 2-MeS-ATP stock solution.

## Signaling Pathway: 2-MeS-ATP Activation of P2Y Receptors



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Caption: Simplified P2Y receptor signaling pathway activated by 2-MeS-ATP.

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